

Personal protective equipment for handling 2',3'-Dihydroxyacetophenone

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Compound of Interest

Compound Name: 2',3'-Dihydroxyacetophenone

Cat. No.: B030278

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Essential Safety and Handling Guide for 2',3'-Dihydroxyacetophenone

This guide provides crucial safety protocols, operational procedures, and disposal plans for handling **2',3'-Dihydroxyacetophenone** (CAS No. 13494-10-5) in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

While specific safety data for **2',3'-Dihydroxyacetophenone** is limited, the following guidance is based on safety data sheets for structurally similar isomers such as 2',4'-, 2',5'-, and 2',6'-Dihydroxyacetophenone. These compounds are consistently classified as causing skin, eye, and potential respiratory irritation.^{[1][2][3][4][5][6][7]} Therefore, prudent laboratory practices are essential.

Hazard Identification and Classification

- Signal Word: Warning^{[1][5][6]}
- Primary Hazards: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][4][5][7][8][9]} May be harmful if swallowed.^{[2][5]}

Personal Protective Equipment (PPE)

Consistent use of appropriate PPE is the most critical step in preventing exposure. The following table summarizes the required equipment based on data for dihydroxyacetophenone isomers.

Protection Type	Specific Recommendations	Source
Eye/Face Protection	Wear chemical splash-resistant safety glasses or goggles conforming to EU EN166 or OSHA 29 CFR 1910.133 standards. A face shield may be appropriate for larger quantities or when splashing is likely.	[1] [6] [10]
Hand Protection	Handle with chemical-resistant gloves (e.g., Nitrile rubber). Gloves must be inspected before use and disposed of properly after handling.	[1] [2] [3] [5] [7] [8]
Body Protection	Wear a lab coat or long-sleeved clothing to prevent skin contact.	[1] [7] [8]
Respiratory Protection	Under normal laboratory use with adequate ventilation, no respiratory protection is typically needed. For large-scale use, in cases of insufficient ventilation, or when generating dust, use a NIOSH/MSHA or European Standard EN 136 approved respirator.	[1] [2] [7] [8]

Operational and Handling Protocols

1. Engineering Controls:

- Always work in a well-ventilated area.[1][10]
- Use a local exhaust ventilation system or a chemical fume hood, especially when handling the powder form, to minimize dust and fume generation.[2][3][10]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[5][6][7][10]

2. Safe Handling Practices:

- Avoid all direct contact with skin, eyes, and clothing.[8][10]
- Avoid breathing dust or fumes.[8][9][10] Minimize dust generation during handling.[10]
- Do not eat, drink, or smoke in the laboratory area where chemicals are handled.[1]
- Wash hands thoroughly with soap and water after handling the substance and before breaks.
[1][2][3][10]
- Keep containers tightly closed when not in use.[1][2][3][8][10]

3. Storage:

- Store in a cool, dry, and well-ventilated place.[1][8][10]
- Keep the container tightly closed and sealed.[1][3][8]
- Store away from incompatible materials such as strong oxidizing agents.[6]

Emergency and Disposal Procedures

1. First Aid Measures:

- General Advice: If symptoms persist, consult a physician and show them the Safety Data Sheet (SDS).[2]
- If Inhaled: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[1][3][5][8][10]

- In Case of Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes while removing contaminated clothing. If skin irritation occurs, get medical advice.[\[1\]](#)[\[3\]](#)[\[8\]](#)[\[10\]](#)
- In Case of Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[8\]](#)[\[10\]](#)
- If Swallowed: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Seek medical attention if symptoms occur.[\[2\]](#)[\[5\]](#)[\[8\]](#)[\[10\]](#)

2. Accidental Release (Spill) Plan:

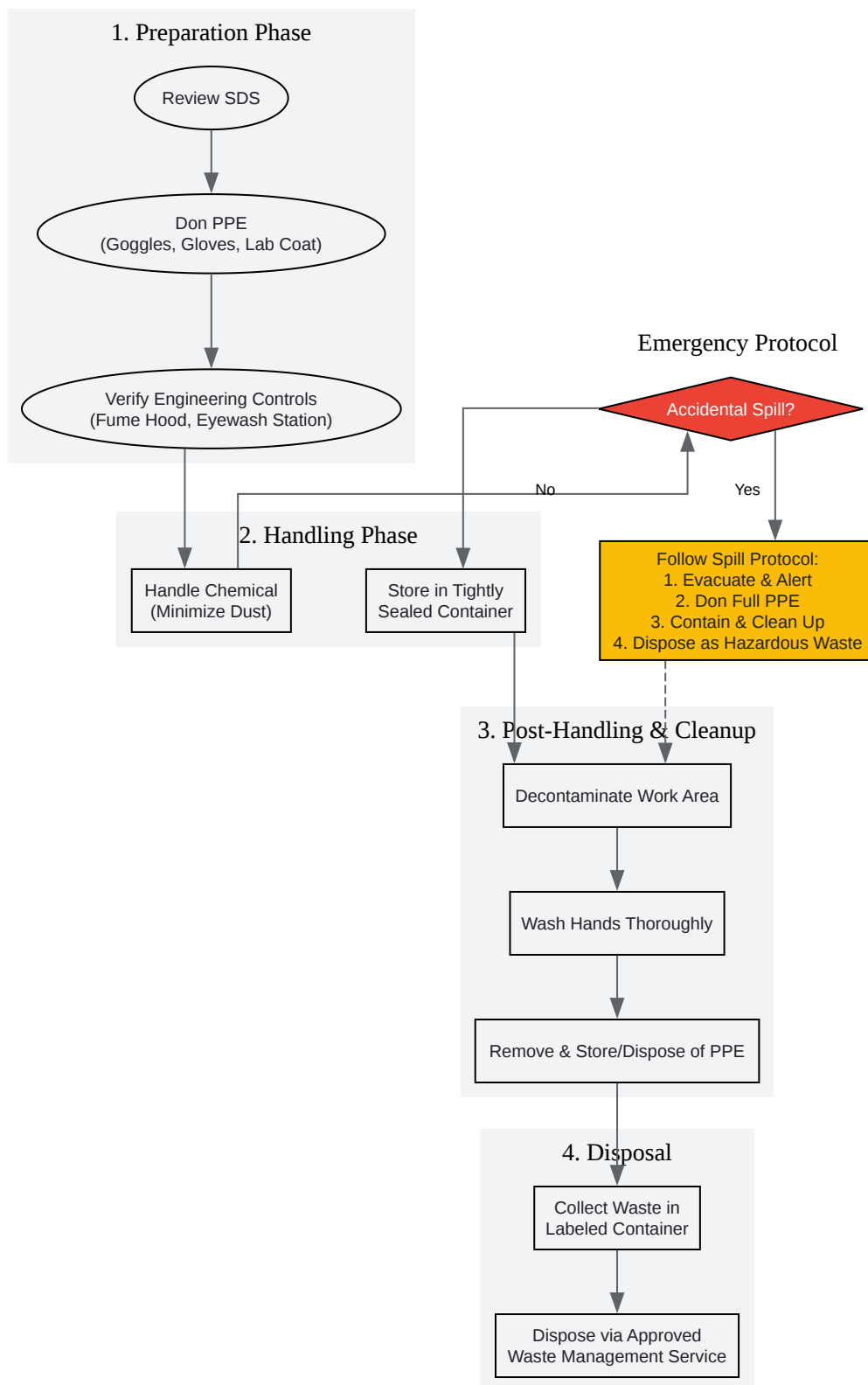
- Personal Precautions: Wear full personal protective equipment (goggles, gloves, lab coat, and respirator if necessary) and ensure adequate ventilation. Keep unprotected personnel away.[\[10\]](#)
- Containment & Cleaning: Use dry clean-up procedures to avoid generating dust. Carefully sweep up or vacuum the spilled material and place it into a suitable, labeled, and closed container for disposal.[\[1\]](#)[\[10\]](#)
- Environmental Precautions: Prevent the substance from entering drains or waterways.[\[2\]](#)
- Post-Cleanup: After cleanup, decontaminate and launder all protective clothing before reuse.

3. Disposal Plan:

- Dispose of the chemical and any contaminated materials in accordance with all federal, state, and local environmental regulations.[\[10\]](#)
- The substance should be sent to an approved waste disposal plant.[\[8\]](#)[\[10\]](#)
- Do not reuse empty containers. Dispose of them as unused product.[\[3\]](#)[\[10\]](#)

Workflow for Handling 2',3'-Dihydroxyacetophenone

The following diagram illustrates the standard workflow for safely handling this chemical from preparation to disposal.



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